

Physical and chemical properties of 2,3-Dimethyl-2,3-diphenylbutane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,3-Dimethyl-2,3-diphenylbutane

Cat. No.: B155905

[Get Quote](#)

An In-depth Technical Guide to **2,3-Dimethyl-2,3-diphenylbutane**

Introduction

2,3-Dimethyl-2,3-diphenylbutane, also known as dicumene, is a hydrocarbon characterized by a butane backbone with methyl and phenyl groups substituted at the C2 and C3 positions. [1] Its chemical formula is C₁₈H₂₂. [2] The molecule's symmetrical structure and the steric hindrance caused by its bulky substituents make it a subject of interest in stereochemistry and physical organic chemistry. [2] While not a commonly used reagent in many standard applications, it serves as a valuable compound in studies of steric effects and as a radical initiator in specific industrial processes. [3][4] This technical guide provides a comprehensive overview of its physical and chemical properties, synthesis protocols, and key applications.

Physical and Chemical Properties

2,3-Dimethyl-2,3-diphenylbutane is a white to light yellow crystalline solid or powder at room temperature. [2][3][5][6] It is a non-polar, hydrophobic compound, rendering it insoluble in water but soluble in various organic solvents such as benzene, toluene, chloroform, and methylbenzene. [1][2][7] The compound is generally stable under standard conditions but can undergo decomposition at elevated temperatures or upon exposure to ultraviolet light. [3][6][8]

Table 1: Physical Properties of 2,3-Dimethyl-2,3-diphenylbutane

Property	Value	Source(s)
Molecular Formula	C18H22	[2][7][9][10]
Molecular Weight	238.37 g/mol	[7][9][10]
Appearance	White to light yellow powder, flakes, or crystalline solid	[2][3][6]
Melting Point	90-110 °C	[5][7][10]
Boiling Point	306.1 to 335.97 °C (estimate)	[5][7]
Density	0.95 to 0.9859 g/cm ³ (estimate)	[5][7]
Flash Point	142.7 °C	[5][7]
Vapor Pressure	0.015 Pa at 20 °C	[7]
Water Solubility	Insoluble	[2][3][7][10][11]
Refractive Index	1.5413 (estimate)	[7]

Table 2: Solubility Data

Solvent System	Solubility	Notes	Source(s)
10% DMSO >> 90% Corn Oil	≥ 2.5 mg/mL (10.49 mM)	Clear solution	[9]
10% DMSO >> 90% (20% SBE-β-CD in saline)	2.5 mg/mL (10.49 mM)	Suspended solution, requires ultrasound	[9]

Experimental Protocols

Synthesis Methodologies

Several synthetic routes for **2,3-Dimethyl-2,3-diphenylbutane** have been reported, primarily involving coupling reactions.

1. Synthesis via Radical Coupling of Cumene (Industrial Method)

A common industrial method involves the thermal decomposition of an organic peroxide in the presence of cumene. This process generates cumyl radicals, which then couple to form the desired product.[4][6][12]

- Reactants: Cumene (starting material) and an organic peroxide initiator (e.g., t-butyl peroxyisopropyl monocarbonate).[6][12]
- Reaction Conditions: The thermal decomposition of the peroxide is typically carried out at a temperature between 125 °C and 145 °C.[12] This temperature range is below the boiling point of cumene (152 °C), which enhances reaction efficiency by minimizing distillation of the starting material.[12] The chosen peroxide should ideally have a one-hour half-life temperature between 105 °C and 125 °C.[12]
- Mechanism:
 - The organic peroxide thermally decomposes to generate initial free radicals.
 - These radicals abstract the tertiary hydrogen from cumene, producing a cumyl radical.
 - Two cumyl radicals then undergo a coupling reaction to form **2,3-Dimethyl-2,3-diphenylbutane**.[12]
- Byproducts: The reaction also yields byproducts such as t-butyl alcohol, isopropyl alcohol, and acetone.[12]
- Purification: The product can be isolated and purified via crystallization, either by direct cooling or through reprecipitation methods to achieve higher purity.[12]

2. Other Reported Synthetic Routes

- Grignard/Alkylolithium Reagents: One approach uses benzyl halides which react with alkylolithium or Grignard reagents to attach the phenyl and methyl groups to a butane backbone.[1] This method requires careful control of temperature and stoichiometry.[1]
- Friedel-Crafts Reaction: Another method involves the acid-catalyzed condensation of acetophenone derivatives, followed by an alkylation step under Friedel-Crafts conditions, typically using a catalyst like aluminum chloride in an anhydrous environment.[3]

Purification Techniques

Post-synthesis, **2,3-Dimethyl-2,3-diphenylbutane** is typically purified using standard laboratory techniques such as:

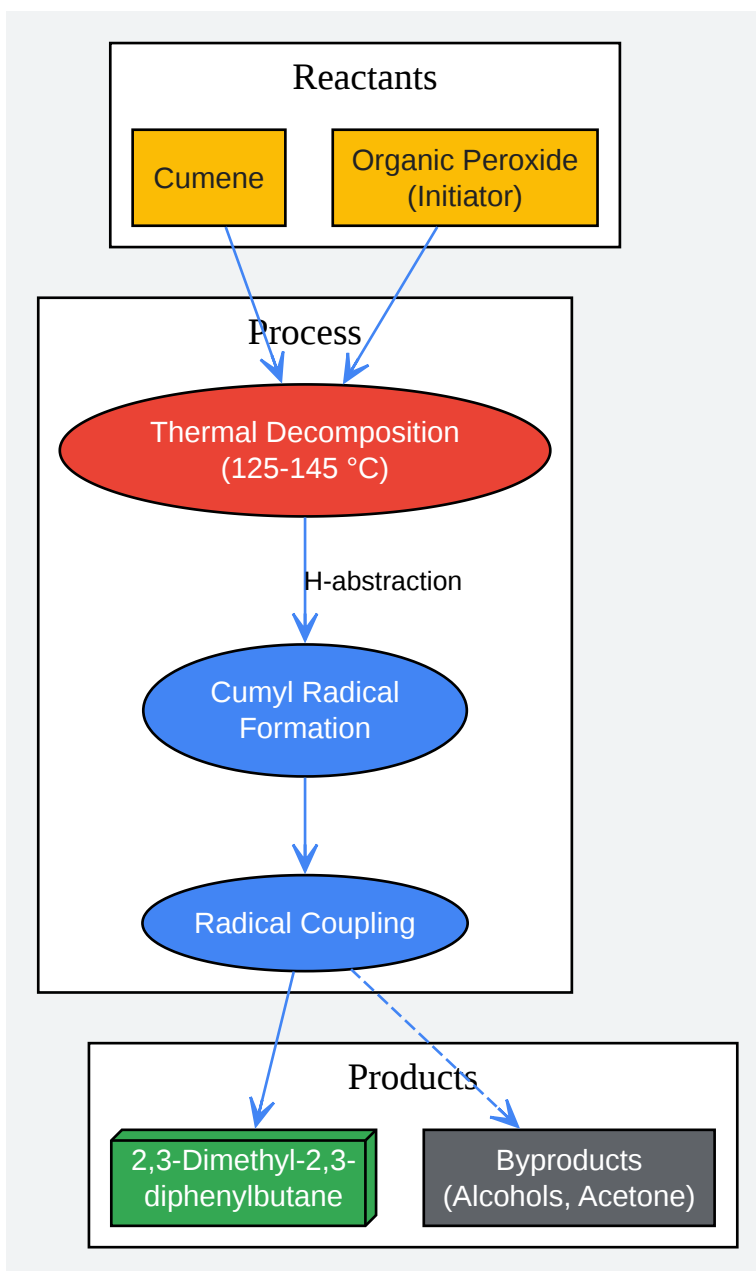
- Recrystallization: An effective method for solid compounds to achieve high purity.
- Chromatography: Used to isolate the product from unreacted starting materials and byproducts.^[1]

Chemical Reactivity and Mechanisms

The central carbon-carbon bond in **2,3-Dimethyl-2,3-diphenylbutane** is sterically hindered and can undergo homolytic cleavage under thermal or photochemical conditions to produce two cumyl radicals.

Thermolysis

Thermal decomposition (thermolysis) of **2,3-Dimethyl-2,3-diphenylbutane** occurs at temperatures ranging from 220 °C to 310 °C.^{[4][6]} This process generates cumyl radicals, which are effective at abstracting hydrogen atoms and initiating radical-mediated reactions.^[6] This property is utilized in polymer chemistry for grafting monomers like vinyltriethoxysilane (VTEOS) onto polyethylene backbones.^{[4][6]}



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. zhufengchemical.wordpress.com [zhufengchemical.wordpress.com]
- 2. 2,3-Dimethyl-2,3-Diphenylbutane - A Unique Hydrocarbon [zhufengchemical.com]
- 3. Page loading... [wap.guidechem.com]
- 4. 2,3-Dimethyl-2,3-diphenylbutane | 1889-67-4 [chemicalbook.com]
- 5. chemigran.com [chemigran.com]
- 6. 2,3-Dimethyl-2,3-diphenylbutane:Reactions, uses and Preparation_Chemicalbook [chemicalbook.com]
- 7. 2,3-Dimethyl-2,3-diphenylbutane [chembk.com]
- 8. pubs.acs.org [pubs.acs.org]
- 9. file.medchemexpress.com [file.medchemexpress.com]
- 10. jssunton.com [jssunton.com]
- 11. 2,3-Dimethyl-2,3-diphenylbutane CAS#: 1889-67-4 [m.chemicalbook.com]
- 12. JP2009173580A - Method for producing 2,3-dimethyl-2,3-diphenylbutane - Google Patents [patents.google.com]
- To cite this document: BenchChem. [Physical and chemical properties of 2,3-Dimethyl-2,3-diphenylbutane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b155905#physical-and-chemical-properties-of-2-3-dimethyl-2-3-diphenylbutane]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com